

A Comparative Spectroscopic Guide to Methyl and Ethyl Allyloxy Acetates

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Compound of Interest

Compound Name: *(2-Methyl-allyloxy)-acetic acid
methyl ester*

CAS No.: *137840-76-7*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

In the realm of organic synthesis and drug development, the precise characterization of molecules is paramount. Even subtle structural differences, such as the variation of an alkyl group in an ester, can significantly impact a compound's physical, chemical, and biological properties. This guide focuses on two such molecules: methyl allyloxy acetate and ethyl allyloxy acetate. While differing by only a single methylene group, their spectroscopic signatures exhibit distinct variations that allow for their unambiguous identification.

We will explore these differences through the primary spectroscopic techniques used in organic chemistry: Nuclear Magnetic Resonance (NMR) spectroscopy (both ^1H and ^{13}C), Infrared (IR) spectroscopy, and Mass Spectrometry (MS). By understanding the expected spectral features of each compound, researchers can confidently identify and differentiate between these two esters.

Molecular Structures

To understand the spectroscopic differences, it is essential to first visualize the structures of the two molecules.

Caption: Molecular structures of Methyl Allyloxy Acetate and Ethyl Allyloxy Acetate.

The key structural difference lies in the ester functional group: a methyl ester in the former and an ethyl ester in the latter. This seemingly minor change will manifest in predictable ways across various spectroscopic analyses.

^1H NMR Spectroscopy: A Tale of Two Alkyl Groups

Proton Nuclear Magnetic Resonance (^1H NMR) spectroscopy is arguably the most powerful tool for elucidating the structure of organic molecules in solution. The chemical shift, splitting pattern (multiplicity), and integration of the signals provide a wealth of information about the proton environments within a molecule.

The primary difference in the ^1H NMR spectra of methyl and ethyl allyloxy acetate will be observed in the signals corresponding to the ester alkyl group.

Predicted ^1H NMR Data

Assignment	Methyl Allyloxy Acetate (Predicted δ , ppm)	Multiplicity	Ethyl Allyloxy Acetate (Predicted δ , ppm)	Multiplicity
Allyl CH ₂ =	~5.2-5.4	dd	~5.2-5.4	dd
Allyl =CH-	~5.8-6.0	m	~5.8-6.0	m
Allyl -CH ₂ -O-	~4.0	d	~4.0	d
-O-CH ₂ -C=O	~4.1	s	~4.1	s
Ester -O-CH ₃	~3.7	s	-	-
Ester -O-CH ₂ -	-	-	~4.2	q
Ester -CH ₃	-	-	~1.3	t

Analysis of Key Differences:

- **Methyl Ester Signal:** Methyl allyloxy acetate will exhibit a sharp singlet at approximately 3.7 ppm, integrating to three protons. This signal arises from the methyl group of the ester, which has no adjacent protons to couple with.
- **Ethyl Ester Signals:** In contrast, ethyl allyloxy acetate will display a more complex pattern for its ester group. A quartet will appear around 4.2 ppm, integrating to two protons, corresponding to the -O-CH₂- group. This quartet arises from coupling with the adjacent methyl group. The methyl group itself will appear as a triplet around 1.3 ppm, integrating to three protons, due to coupling with the neighboring methylene group. This characteristic quartet-triplet pattern is a definitive indicator of an ethyl group.[\[1\]](#)[\[2\]](#)

The signals for the allyloxy portion of the molecules are expected to be nearly identical in both compounds, as they are electronically distant from the ester alkyl group.

¹³C NMR Spectroscopy: Probing the Carbon Skeleton

Carbon-13 NMR spectroscopy provides information about the carbon framework of a molecule. As with ^1H NMR, the key differences between our two compounds will be found in the ester portion of the molecules.

Predicted ^{13}C NMR Data

Assignment	Methyl Allyloxy Acetate (Predicted δ , ppm)	Ethyl Allyloxy Acetate (Predicted δ , ppm)
C=O (Ester)	~170	~170
Allyl $\text{CH}_2=$	~118	~118
Allyl $=\text{CH}-$	~134	~134
Allyl $-\text{CH}_2-\text{O}-$	~72	~72
$-\text{O}-\text{CH}_2-\text{C}=\text{O}$	~68	~68
Ester $-\text{O}-\text{CH}_3$	~52	-
Ester $-\text{O}-\text{CH}_2-$	-	~61
Ester $-\text{CH}_3$	-	~14

Analysis of Key Differences:

- Methyl vs. Ethyl Carbons: Methyl allyloxy acetate will show a signal for the ester methyl carbon at approximately 52 ppm. Ethyl allyloxy acetate will lack this signal but will instead display two distinct signals for the ethyl group: one for the methylene carbon ($-\text{O}-\text{CH}_2-$) at around 61 ppm and another for the terminal methyl carbon ($-\text{CH}_3$) at approximately 14 ppm. [\[3\]](#)[\[4\]](#)
- Carbonyl Carbon: The chemical shift of the carbonyl carbon ($\text{C}=\text{O}$) is not expected to differ significantly between the two compounds, as it is not directly bonded to the differing alkyl groups. [\[4\]](#)[\[5\]](#)

Infrared (IR) Spectroscopy: Vibrational Fingerprints

Infrared spectroscopy measures the vibrations of bonds within a molecule. While the IR spectra of these two esters will be broadly similar due to the presence of the same functional groups (ester, ether, alkene), subtle differences in the fingerprint region can be expected.

Characteristic IR Absorptions

Vibrational Mode	Approximate Wavenumber (cm ⁻¹)
C=O Stretch (Ester)	1735-1750[6]
C-O Stretch (Ester)	1000-1300[6]
=C-H Stretch (Alkene)	3000-3100
C=C Stretch (Alkene)	1640-1680
C-H Stretch (Alkyl)	2850-3000

The most intense absorption in both spectra will be the C=O stretch of the ester group, typically found around 1740 cm⁻¹. [6] The primary difference will likely be in the C-H bending and C-C stretching vibrations within the fingerprint region (below 1500 cm⁻¹). The presence of the additional C-C bond and C-H bonds in the ethyl group of ethyl allyloxy acetate will lead to a more complex pattern of absorptions in this region compared to the methyl analogue.

Mass Spectrometry: Fragmentation Patterns

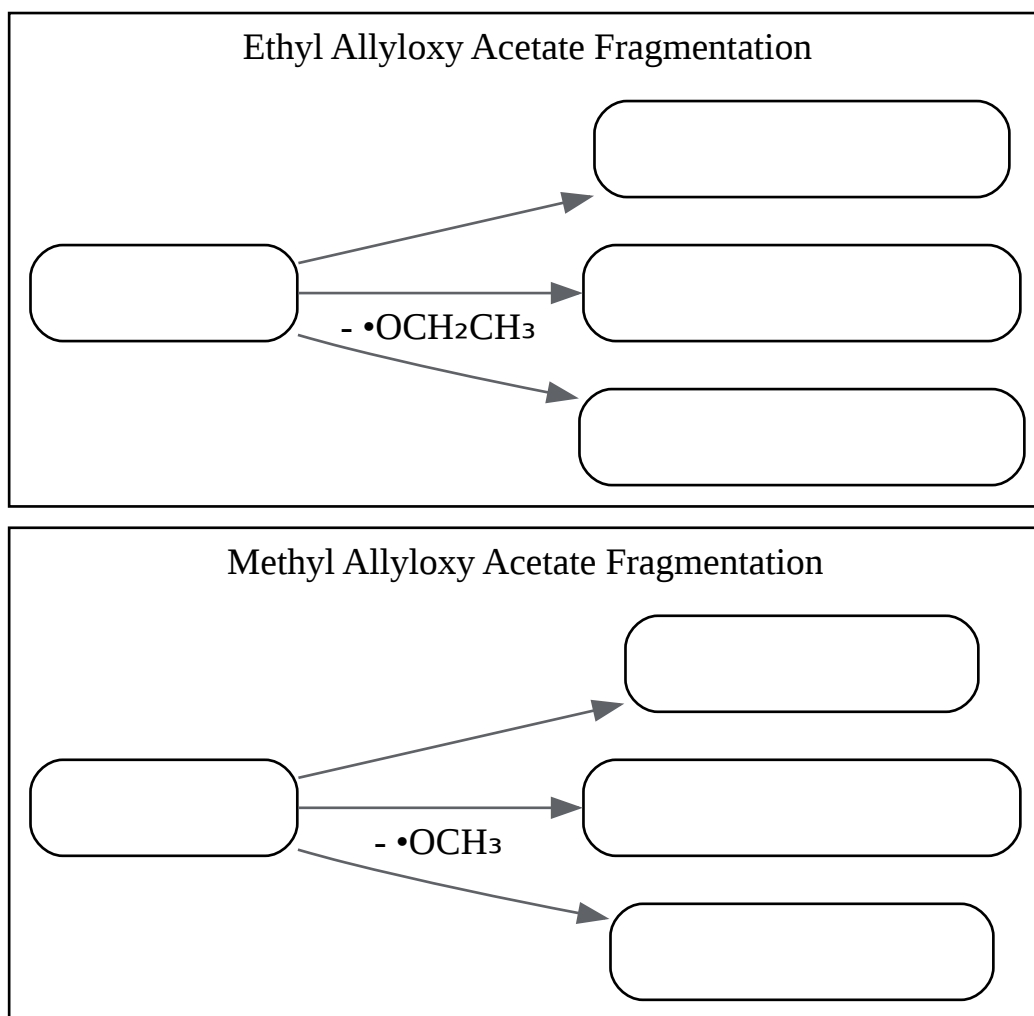
Mass spectrometry provides information about the mass-to-charge ratio (m/z) of a molecule and its fragments. The fragmentation patterns can be used to deduce the structure of the compound.

Predicted Key Fragments

Fragment	Methyl Allyloxy Acetate (Predicted m/z)	Ethyl Allyloxy Acetate (Predicted m/z)
$[M]^+$	130	144
$[M - OCH_3]^+$	99	-
$[M - OCH_2CH_3]^+$	-	99
$[CH_2=CHCH_2O]^+$	57	57
$[CH_2=CHCH_2]^+$	41	41
$[CH_3OCO]^+$	59	-
$[CH_3CH_2OCO]^+$	-	73

Analysis of Key Differences:

- **Molecular Ion Peak:** The most fundamental difference will be the molecular ion peak ($[M]^+$), which will be at m/z 130 for methyl allyloxy acetate and m/z 144 for ethyl allyloxy acetate, reflecting the difference in their molecular weights.
- **Loss of Alkoxy Group:** A common fragmentation pathway for esters is the loss of the alkoxy group (-OR). Methyl allyloxy acetate will show a prominent peak at m/z 99, corresponding to the loss of a methoxy radical ($\bullet OCH_3$). Ethyl allyloxy acetate will also show a peak at m/z 99, but this will be due to the loss of an ethoxy radical ($\bullet OCH_2CH_3$).
- **Acylium Ion:** The formation of an acylium ion is another characteristic fragmentation. Methyl allyloxy acetate will produce an acylium ion at m/z 59 ($[CH_3OCO]^+$), while ethyl allyloxy acetate will produce the corresponding acylium ion at m/z 73 ($[CH_3CH_2OCO]^+$).



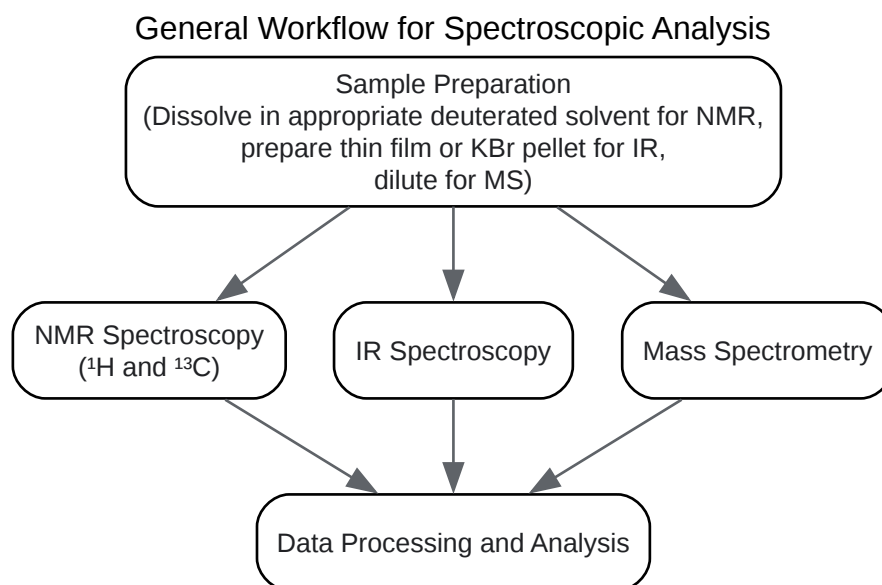
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Caption: Predicted key fragmentation pathways in mass spectrometry.

Experimental Protocols

To obtain the spectroscopic data discussed, the following general protocols can be followed.

Workflow for Spectroscopic Analysis



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Sources

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